

Application Notes and Protocols for BacPROTAC-1 in Target Validation

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Compound of Interest

Compound Name: *BacPROTAC-1*

Cat. No.: *B15566642*

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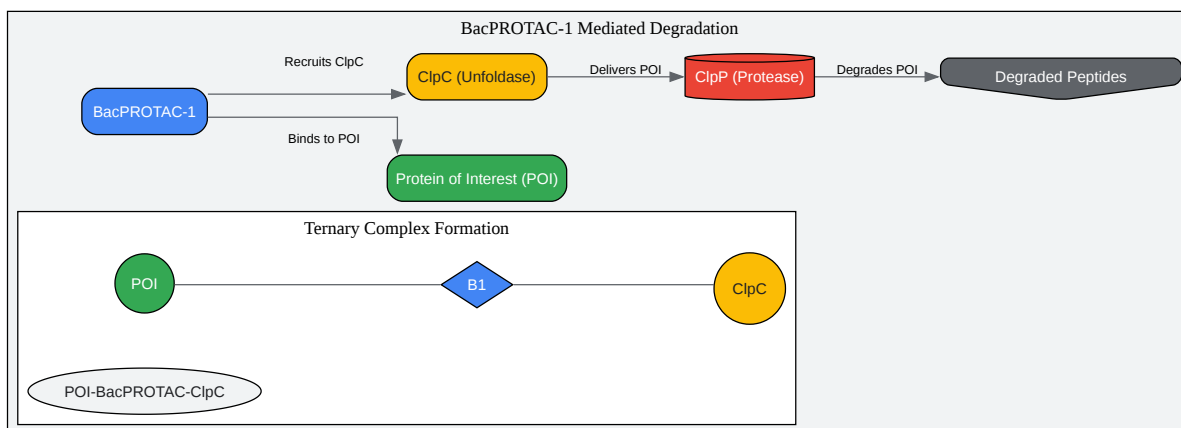
For Researchers, Scientists, and Drug Development Professionals

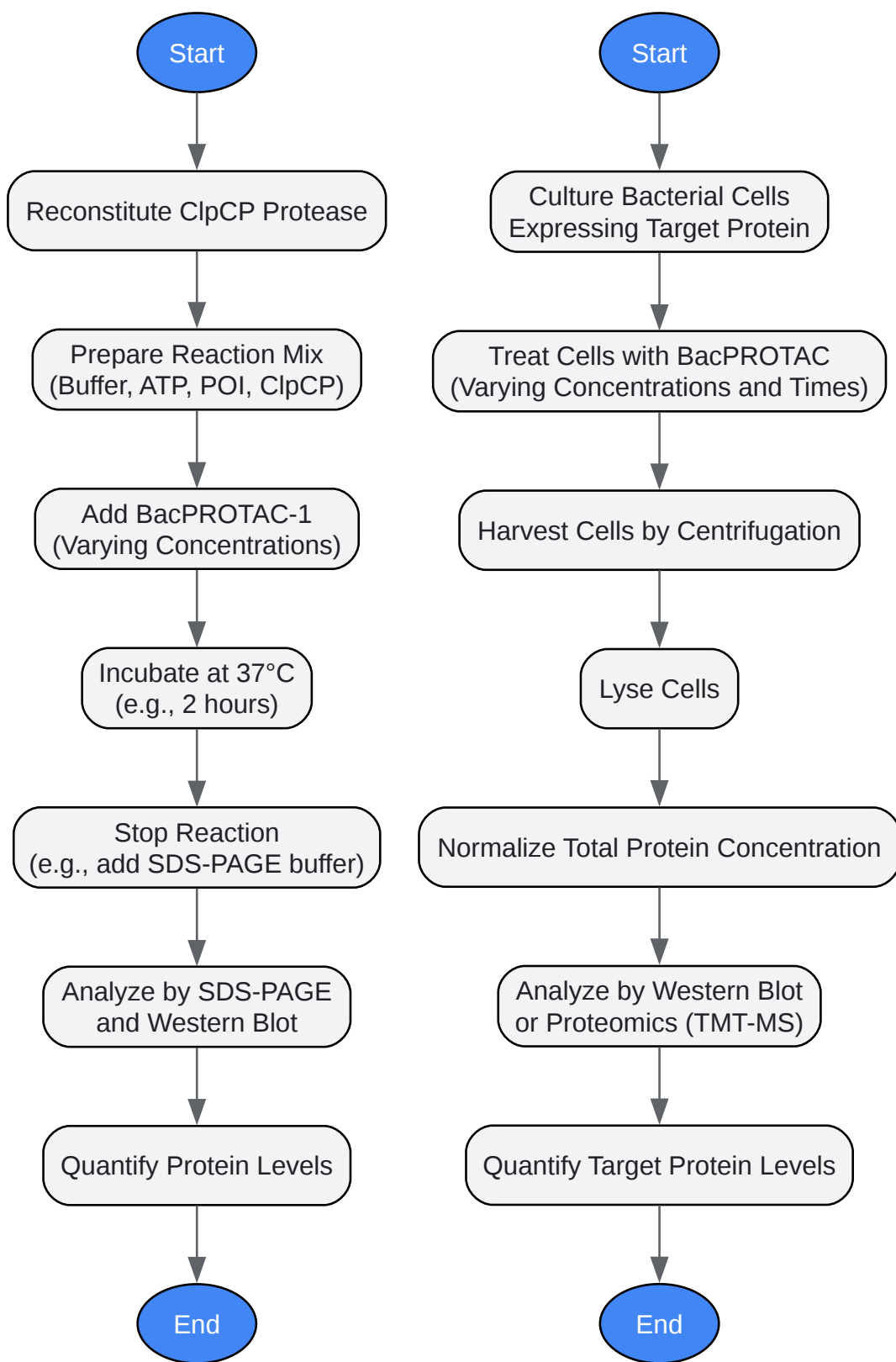
These application notes provide a comprehensive guide to utilizing **BacPROTAC-1** for target protein validation in drug discovery. BacPROTACs (Bacterial Proteolysis-Targeting Chimeras) are innovative small molecules designed to induce the degradation of specific proteins in bacteria, offering a powerful tool for studying protein function and identifying new antibacterial targets.^{[1][2][3][4]}

BacPROTAC-1 is a pioneering example of this technology, engineered to hijack the bacterial ClpC:ClpP proteolytic machinery.^{[1][2][5]} It is a bifunctional molecule composed of a ligand that binds to the protein of interest (POI) and a moiety that recruits the ClpC unfoldase, thereby marking the POI for degradation by the ClpP protease.^{[5][6]} This targeted protein degradation approach allows for the selective removal of a target protein, enabling the study of its role in bacterial physiology and its potential as a drug target.

Mechanism of Action

BacPROTAC-1 functions by forming a ternary complex between the target protein and the ClpC:ClpP protease.^{[5][7][8]} One end of **BacPROTAC-1** binds to a specific Protein of Interest (POI), while the other end, often a phospho-arginine (pArg) mimic, binds to the N-terminal domain (NTD) of the ClpC unfoldase.^{[5][6]} This induced proximity triggers the activation and oligomerization of ClpC, which then unfolds the tethered POI and translocates it into the ClpP proteolytic chamber for degradation.^{[1][2][6][9]} This process is catalytic, allowing a single **BacPROTAC-1** molecule to mediate the degradation of multiple POI molecules.^{[7][8]}





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